

In-Depth Technical Guide to 4-Bromo-9H-fluoren-9-one

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Compound of Interest

Compound Name: 4-Bromo-9h-fluoren-9-one

Cat. No.: B1266855

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CAS Number: 4269-17-4

This technical guide provides a comprehensive overview of **4-Bromo-9H-fluoren-9-one**, a key intermediate in the development of advanced organic electronic materials. The information is intended for researchers, scientists, and professionals in drug development and materials science.

Physicochemical Properties

4-Bromo-9H-fluoren-9-one is a brominated derivative of fluorenone, presenting as a solid at room temperature. Its core structure is a fluorene scaffold with a ketone group at the 9-position and a bromine atom at the 4-position. This unique structure imparts desirable electronic and chemical properties for various applications.

Property	Value	Reference
CAS Number	4269-17-4	[1]
Molecular Formula	C ₁₃ H ₇ BrO	[1]
Molecular Weight	259.10 g/mol	[1]
Melting Point	Not available	
Boiling Point (Predicted)	Not available	
Solubility	Soluble in various organic solvents.	[2]

Spectroscopic Data

Detailed spectroscopic data is crucial for the identification and characterization of **4-Bromo-9H-fluoren-9-one**. While specific spectra are not publicly available in comprehensive databases, typical analytical techniques would include Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

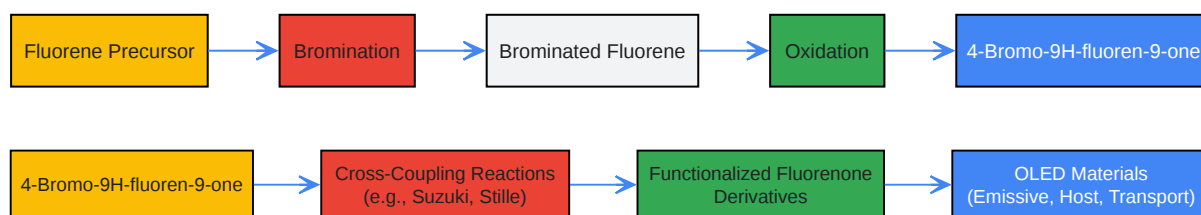
Note: For definitive characterization, it is recommended to acquire and interpret the spectra of a sample from a reliable supplier. Commercial suppliers often provide access to this data upon request or through their online documentation.[3]

Synthesis and Experimental Protocols

The synthesis of **4-Bromo-9H-fluoren-9-one** is a multi-step process, often starting from fluorene or its derivatives. The introduction of the bromo and keto functionalities can be achieved through various synthetic routes.

General Synthetic Approach

A common synthetic pathway involves the bromination of a fluorene precursor followed by oxidation to introduce the ketone group. The specific reagents and conditions can be tailored to optimize yield and purity.



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References

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- 2. reddit.com [reddit.com]
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